

Stability and storage conditions for 4-(2,4-Dimethylphenyl)-1-butene

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Compound of Interest

Compound Name: 4-(2,4-Dimethylphenyl)-1-butene

Cat. No.: B065385

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This guide provides essential information on the stability, storage, and handling of **4-(2,4-Dimethylphenyl)-1-butene** for researchers, scientists, and drug development professionals. It includes frequently asked questions and a troubleshooting guide to address common experimental challenges.

Frequently Asked Questions (FAQs) on Stability and Storage

Q1: What are the recommended storage conditions for **4-(2,4-Dimethylphenyl)-1-butene**?

Based on the properties of structurally similar flammable organic compounds, **4-(2,4-Dimethylphenyl)-1-butene** should be stored with the following precautions:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Temperature: For optimal quality and stability, it is recommended to keep the compound refrigerated.[\[2\]](#)[\[5\]](#) If refrigeration is not possible, store at room temperature away from heat sources.[\[1\]](#)

- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon, to prevent oxidation and degradation.[2][3][5]
- Light: Protect from light by using an amber or opaque container.[2][5]
- Location: Store in a designated flammables area, segregated from incompatible materials.[1][2][6]

Q2: How stable is the compound and what are its potential degradation pathways?

The compound is generally stable under the recommended storage conditions.[1][4] However, like many alkenes, it is susceptible to degradation through several pathways:

- Oxidation: The double bond and the alkylated benzene ring can be susceptible to oxidation, especially when exposed to air (oxygen). This can lead to the formation of peroxides, which can be explosive, or other oxygenated byproducts. Storing under an inert gas is crucial to minimize this.[3]
- Polymerization: Alkenes can undergo polymerization, especially in the presence of catalysts, heat, or light.
- Light-Induced Reactions: The compound is noted to be potentially light-sensitive, which can lead to isomerization or other photochemical reactions.[2][5]

Q3: What substances are incompatible with **4-(2,4-Dimethylphenyl)-1-butene**?

Avoid contact with strong oxidizing agents, as they can react vigorously and potentially cause a fire or explosion.[2][4][7]

Q4: What are the hazardous decomposition products?

When heated to decomposition or during combustion, this compound is expected to produce carbon monoxide (CO) and carbon dioxide (CO₂).[1][2]

Troubleshooting Guide

Q1: My experimental results are inconsistent. Could the compound have degraded?

A: Yes, inconsistent results are a common sign of reagent degradation.

- **Check Storage:** Verify that the compound has been stored according to the recommended conditions (refrigerated, under inert gas, protected from light).
- **Visual Inspection:** Look for any changes in the compound's appearance, such as discoloration or the formation of precipitates. The pure compound should be a clear, colorless liquid.^[1]
- **Purity Analysis:** If degradation is suspected, it is advisable to re-analyze the compound's purity using techniques like NMR or GC-MS before further use.

Q2: What are the primary safety hazards when working with this compound and how can I mitigate them?

A: The primary hazards are flammability and potential health effects from exposure.

- **Flammability:** This compound is a flammable liquid and its vapors can form explosive mixtures with air.^{[3][5][7]}
 - **Mitigation:** Always handle in a well-ventilated fume hood.^[6] Keep it away from all ignition sources, including heat, sparks, and open flames.^{[1][2][3][4][7][8]} Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.^{[2][3][4]}
- **Health Hazards:** It may cause skin and eye irritation.^{[1][5][7]} Aspiration may be fatal if the liquid is swallowed and enters the airways.^{[1][3][5]}
 - **Mitigation:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (neoprene or nitrile rubber), safety goggles, and a lab coat.^{[7][8]} Avoid breathing vapors.^[1]

Quantitative Data and Protocols

Physicochemical Properties

Quantitative experimental data for **4-(2,4-Dimethylphenyl)-1-butene** is limited. The table below presents computed properties.

Property	Value	Source
Molecular Formula	C12H16	[9]
Molecular Weight	160.25 g/mol	[9]
IUPAC Name	1-but-3-enyl-2,4-dimethylbenzene	[9]
CAS Number	190974-78-8	[9]

Recommended Storage Conditions Summary

Condition	Recommendation	Rationale
Temperature	Refrigerated	To maintain product quality and minimize degradation.[2][5]
Atmosphere	Inert Gas (Nitrogen/Argon)	To prevent oxidation and peroxide formation.[2][3][5]
Light	Protect from Light (Amber Vial)	To prevent light-induced reactions.[2][5]
Container	Tightly Sealed	To prevent evaporation and exposure to air/moisture.[1][2][3]
Incompatibles	Store away from Oxidizing Agents	To prevent hazardous reactions.[2][4][7]

Experimental Protocol: General Handling

This protocol outlines the standard procedure for handling air- and light-sensitive, flammable liquids like **4-(2,4-Dimethylphenyl)-1-butene**.

- Preparation:
 - Work in a certified chemical fume hood.

- Ensure a fire extinguisher (CO₂, dry chemical, or foam) and safety shower/eyewash station are accessible.[\[2\]](#)[\[4\]](#)
- Gather all necessary PPE: safety goggles, flame-retardant lab coat, and nitrile or neoprene gloves.[\[7\]](#)
- Ensure all glassware is dry and equipment is properly grounded.[\[2\]](#)
- Dispensing the Compound:
 - Before opening, allow the refrigerated container to warm to room temperature to prevent moisture condensation inside.
 - If stored under an inert atmosphere, use a syringe or cannula technique to transfer the liquid to your reaction vessel under a positive pressure of inert gas (e.g., nitrogen).
 - Use only non-sparking tools for handling.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Post-Handling:
 - Securely seal the container, purge the headspace with inert gas if possible, and wrap the cap/joint with paraffin film.
 - Return the compound to its designated refrigerated storage location promptly.[\[2\]](#)[\[5\]](#)
 - Dispose of any contaminated materials (e.g., syringe needles, wipes) in an approved hazardous waste container.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)

Visual Guides and Workflows

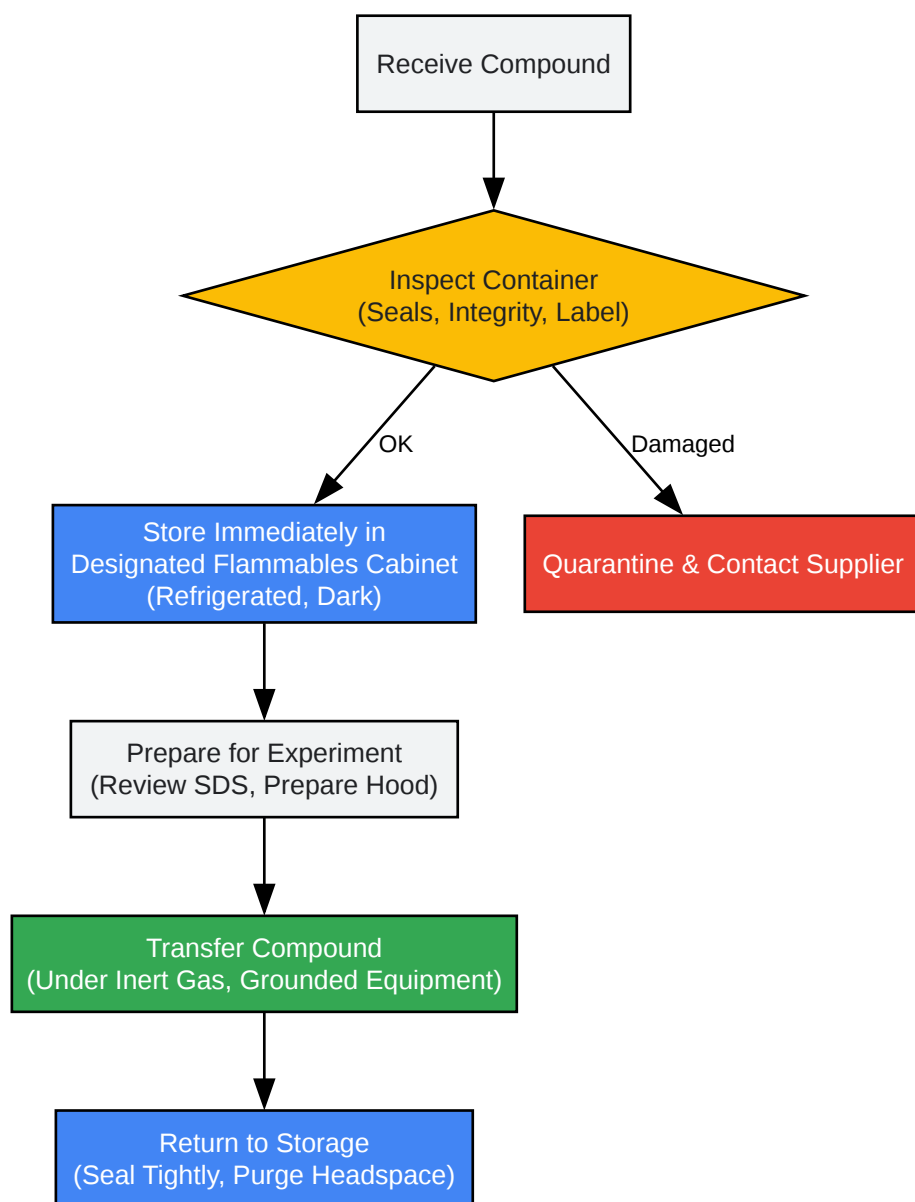


Figure 1: Standard Handling and Storage Workflow

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Caption: Workflow for receiving, storing, and handling the compound.

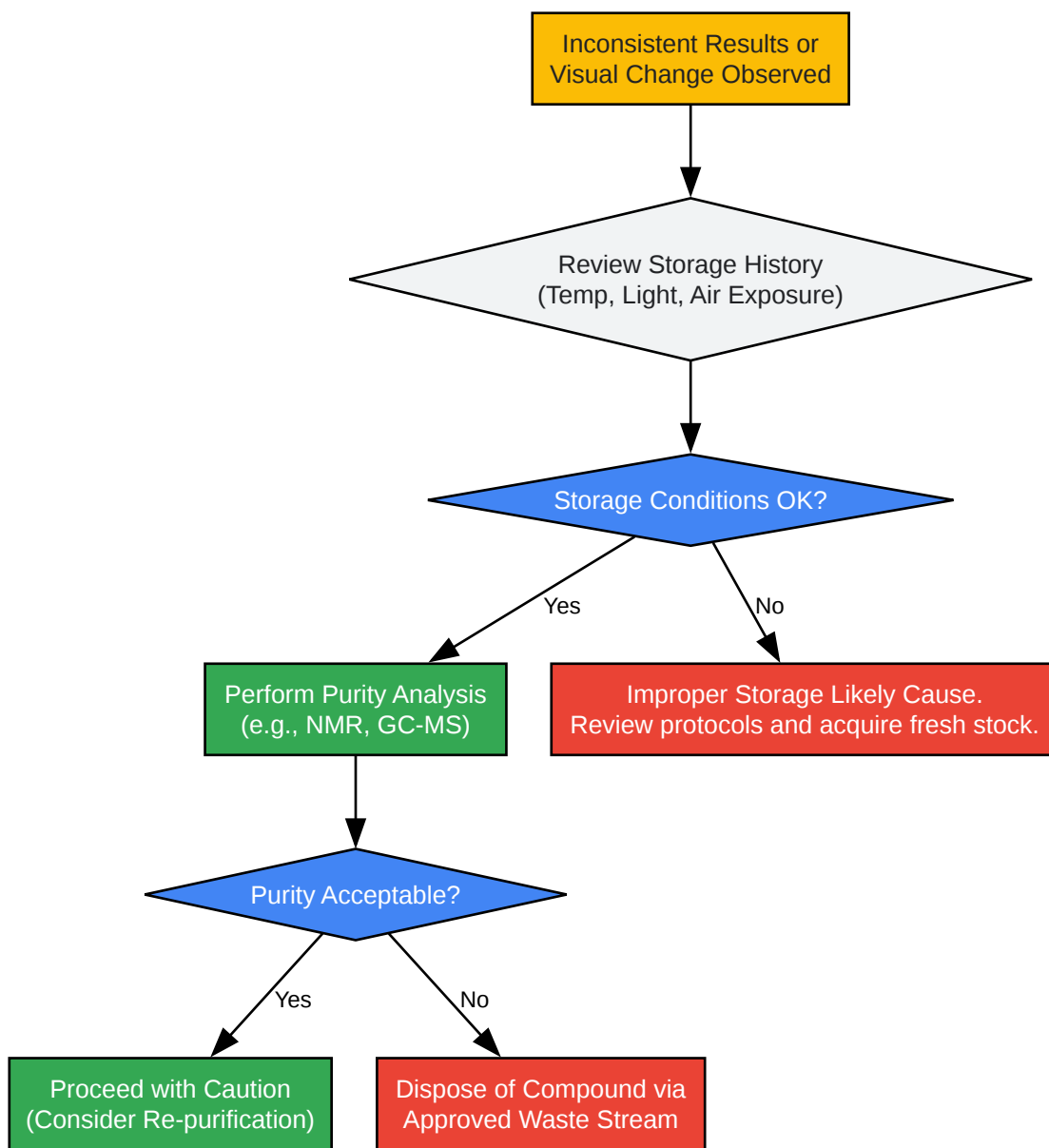


Figure 2: Troubleshooting Suspected Degradation

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Caption: Decision-making workflow for suspected compound degradation.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. gelest.com [gelest.com]
- 8. download.basf.com [download.basf.com]
- 9. 4-(2,4-Dimethylphenyl)-1-butene | C₁₂H₁₆ | CID 24721965 - PubChem [pubchem.ncbi.nlm.nih.gov]
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